

Ophiobolin C stock solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ophiobolin C*

Cat. No.: *B100131*

[Get Quote](#)

Application Notes and Protocols: Ophiobolin C

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ophiobolin C is a sesterterpenoid natural product derived from various fungal species, including those of the genus *Bipolaris* and *Aspergillus*.^{[1][2][3]} It has garnered significant interest within the scientific community due to its diverse biological activities. Notably, **Ophiobolin C** has been identified as an antagonist of the chemokine receptor CCR5, interfering with its binding to the HIV-1 envelope protein gp120, a critical step in viral entry into host cells.^{[1][4][5][6]} Furthermore, it has demonstrated potent cytotoxic effects against various cancer cell lines, including chronic lymphocytic leukemia.^[1] These properties make **Ophiobolin C** a valuable tool for research in virology, oncology, and cell biology.

This document provides detailed protocols for the preparation and storage of **Ophiobolin C** stock solutions to ensure its stability and efficacy in experimental settings.

Data Presentation

Physicochemical and Storage Information for Ophiobolin C

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₃₈ O ₃	[1][4][5][7]
Molecular Weight	386.6 g/mol	[1][3][4][7]
Appearance	Solid	[1]
Purity	≥85% to >98% (lot-dependent)	[1][5][8]
Solubility	Soluble in Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Ethanol, and Methanol. Poor water solubility.	[1][4][5][6][7][9]
Storage (Solid)	-20°C	[1][4][5][7]
Stability (Solid)	≥ 4 years at -20°C	[1]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months to 1 year. Aliquoting is recommended to avoid repeated freeze-thaw cycles.	[9][10]

Experimental Protocols

Preparation of Ophiobolin C Stock Solution (10 mM in DMSO)

Materials:

- **Ophiobolin C** (solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Optional: Water bath or sonicator

Procedure:

- Pre-weighing and Calculation:
 - **Ophiobolin C** is typically supplied in pre-weighed vials. Note the exact mass provided by the manufacturer.
 - Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM).
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Mass (g/mol)} \times \text{Desired Concentration (mol/L)})$
 - Example for 1 mg of **Ophiobolin C** (MW = 386.6 g/mol) to make a 10 mM stock:
 - $\text{Volume (L)} = 0.001 \text{ g} / (386.6 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.0002587 \text{ L} = 258.7 \text{ }\mu\text{L}$
 - Therefore, dissolve 1 mg of **Ophiobolin C** in 258.7 μL of DMSO to get a 10 mM stock solution.
- Dissolution:
 - Allow the vial of **Ophiobolin C** to equilibrate to room temperature before opening to prevent condensation.
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the solid **Ophiobolin C**.
 - Cap the vial securely and vortex thoroughly until the solid is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particulates.
 - If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be used to aid solubility.[\[9\]](#)[\[10\]](#)
- Aliquoting and Storage:

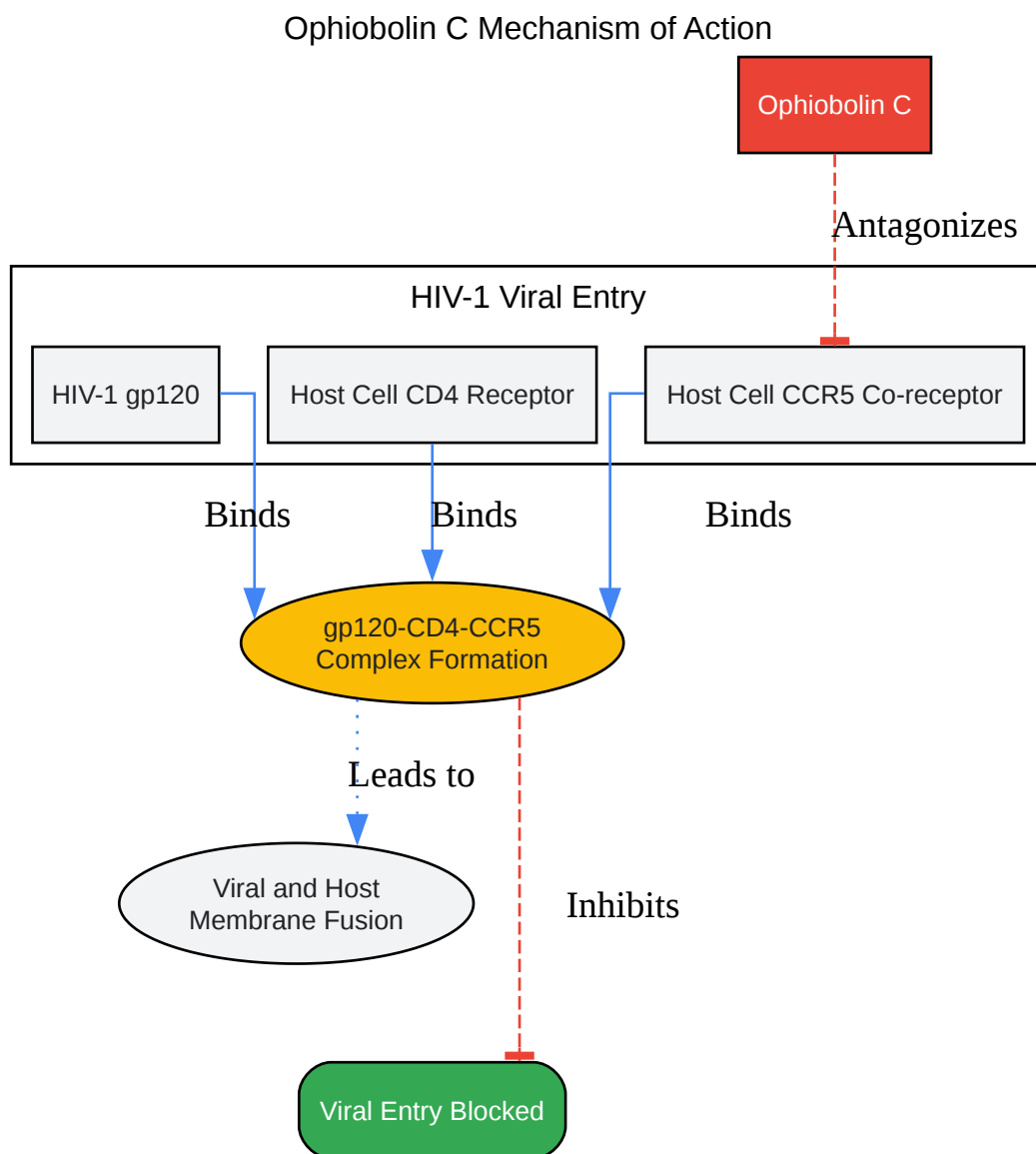
- To avoid repeated freeze-thaw cycles which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes or cryovials.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- For short-term storage (up to 1 month), store the aliquots at -20°C .[\[9\]](#)
- For long-term storage (up to 1 year), store the aliquots at -80°C .[\[10\]](#)

Working Solution Preparation:

- When preparing a working solution for cell-based assays, it is recommended to perform a serial dilution. For instance, dilute the 10 mM DMSO stock solution with more DMSO before making the final dilution in aqueous buffer or cell culture medium to prevent precipitation.[\[10\]](#)
- Pre-warming both the stock solution aliquot and the culture medium to 37°C before the final dilution can also help to avoid precipitation.[\[10\]](#)

Visualizations

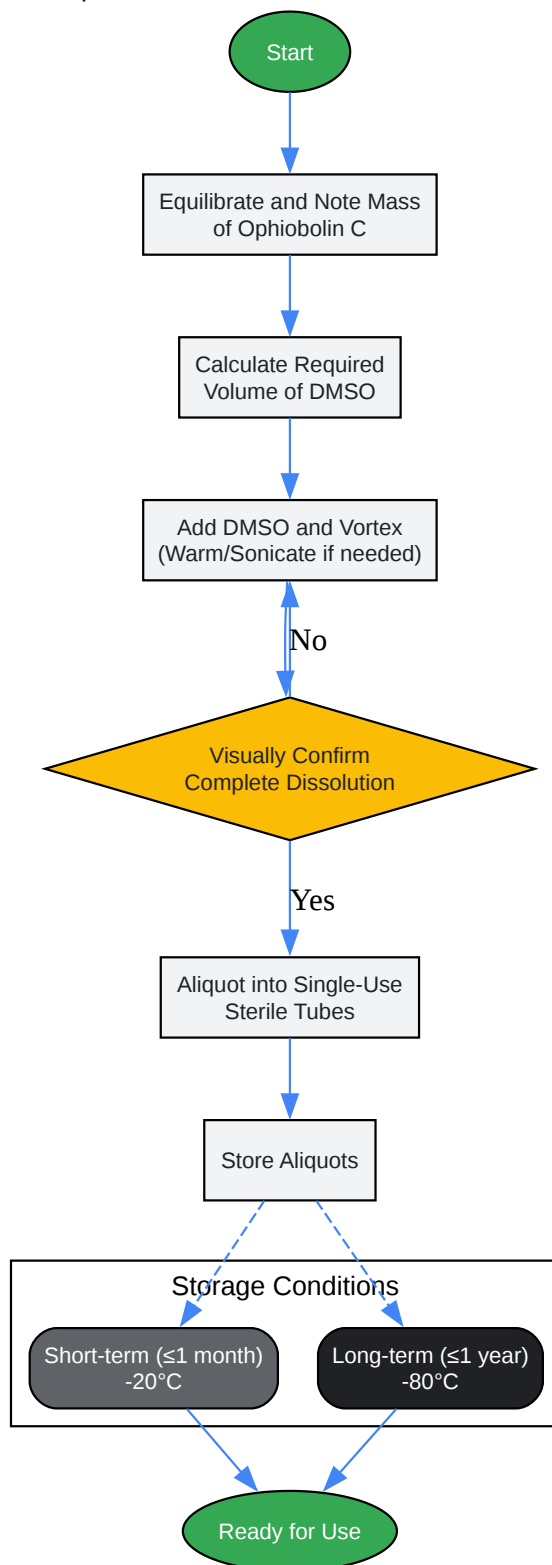
Signaling Pathway and Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Mechanism of **Ophiobolin C** as a CCR5 antagonist in HIV-1 entry.

Ophiobolin C Stock Solution Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and storing **Ophiobolin C** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. The Biological Activities of Sesterterpenoid-Type Ophiobolins - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ophiobolin C | C₂₅H₃₈O₃ | CID 11234566 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. toku-e.com [toku-e.com]
- 5. bioaustralis.com [bioaustralis.com]
- 6. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 7. agscientific.com [agscientific.com]
- 8. scbt.com [scbt.com]
- 9. glpbio.com [glpbio.com]
- 10. Ophiobolin C | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Ophiobolin C stock solution preparation and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100131#ophiobolin-c-stock-solution-preparation-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com